

N-Propyl-1-pentanamine CAS number and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Propylpentanamine*

Cat. No.: *B7808577*

[Get Quote](#)

N-Propyl-1-pentanamine: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of N-Propyl-1-pentanamine, a secondary amine with applications in organic synthesis and as a potential intermediate in the development of pharmaceuticals and agrochemicals. This document outlines its chemical identity, physical properties, and structural information.

Chemical Identity and Properties

N-Propyl-1-pentanamine, also known as pentylpropylamine, is an organic compound classified as a secondary amine.^[1] It is characterized by a propyl group and a pentyl group attached to a central nitrogen atom.

Table 1: Chemical and Physical Properties of N-Propyl-1-pentanamine

Property	Value	Source
CAS Number	20193-22-0	[1][2]
Molecular Formula	C8H19N	[1][3]
Molar Mass	129.24 g/mol	
IUPAC Name	N-propylpentan-1-amine	
Synonyms	Pentylpropylamine, N-Propylpentylamine	[1]
InChI	InChI=1S/C8H19N/c1-3-5-6-8-9-7-4-2/h9H,3-8H2,1-2H3	[1]
InChIKey	GFAQQAUTKWCQHA-UHFFFAOYSA-N	[1]
SMILES	CCCCCNCCC	[1]

Molecular Structure

The structure of N-Propyl-1-pentanamine consists of an eight-carbon chain with a nitrogen atom at the third position, bonded to both a propyl and a pentyl group.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 20193-22-0: N-Propyl-1-pentanamine | CymitQuimica [cymitquimica.com]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- 3. N-Propyl-1-pentanamine | C8H19N | CID 47475 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [N-Propyl-1-pentanamine CAS number and structure]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b7808577#n-propyl-1-pentanamine-cas-number-and-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com